

A Comprehensive Technical Guide to Tofenacin Hydrochloride: Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Tofenacin hydrochloride*

CAS No.: *10488-36-5*

Cat. No.: *B023146*

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This guide provides an in-depth exploration of **Tofenacin hydrochloride**, a compound of significant interest in pharmaceutical research and development. Designed for researchers, scientists, and drug development professionals, this document delineates the core chemical properties, structural attributes, synthesis, and analytical methodologies pertinent to **Tofenacin hydrochloride**. Our focus is on delivering not just data, but a causal understanding of the scientific principles and experimental choices that underpin the study of this molecule.

Introduction and Pharmacological Significance

Tofenacin is an antidepressant drug that has been noted for its tricyclic-like structure.^[1] It was originally developed and marketed in the United Kingdom and Italy.^[1] Chemically, it is the N-demethylated active metabolite of orphenadrine, and its therapeutic effects likely contribute to the antidepressant benefits observed in patients with Parkinson's disease being treated with orphenadrine.^{[1][2][3]}

The primary mechanism of action for Tofenacin is the inhibition of serotonin and norepinephrine reuptake, which places it in the class of Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs).

[1] Additionally, due to its structural similarity to orphenadrine, it is suggested to have anticholinergic and antihistamine properties.[1] As a cholinergic antagonist, it functions by binding to but not activating cholinergic receptors, thereby blocking the action of acetylcholine.[4][5] This dual-action profile makes it a subject of continued interest in neuropharmacology.

Chemical Structure and Identification

A precise understanding of a molecule's structure is fundamental to elucidating its function and reactivity.

Systematic and Common Nomenclature

- IUPAC Name: N-methyl-2-[(2-methylphenyl)-phenylmethoxy]ethanamine[4]
- Common Synonyms: Tofenacin, Demethylorphenadrine, Nororphenadrine, Tofenacine[2][4]
- Hydrochloride Salt: **Tofenacin hydrochloride**, N-Demethylorphenadrine hydrochloride[4]
- CAS Numbers:
 - Tofenacin (free base): 15301-93-6[4]
 - **Tofenacin hydrochloride**: 10488-36-5[4]

Molecular and Structural Formula

The molecular formula for the Tofenacin free base is $C_{17}H_{21}NO$. [2][4][5][6] The hydrochloride salt has the formula $C_{17}H_{21}NO \cdot HCl$. [7]

The structure consists of a benzhydryl ether moiety, specifically a 2-methylbenzhydryl group, connected to an N-methylethanamine side chain. The presence of a chiral center at the carbon atom linking the two aromatic rings and the ether oxygen results in enantiomers, although the stereochemistry is often not specified in general literature.[6]

Caption: 2D Chemical Structure of Tofenacin

Physicochemical Properties

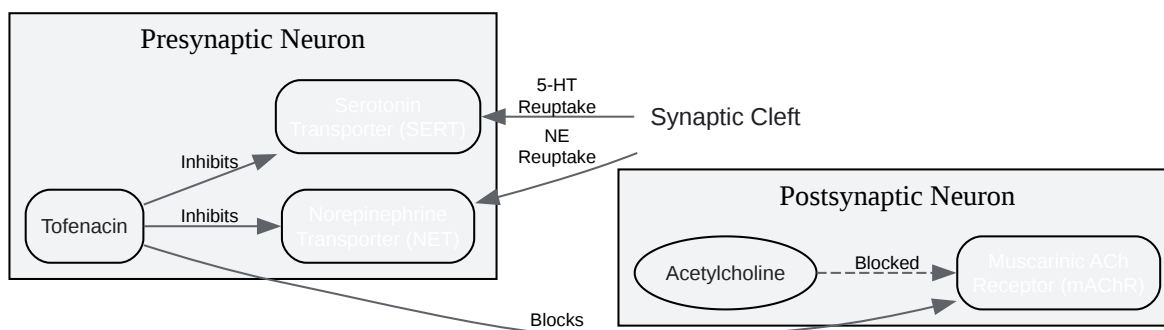
The physicochemical properties of a drug substance are critical for its formulation, delivery, and pharmacokinetic profile. The data for Tofenacin and its hydrochloride salt are summarized below.

Property	Value	Source(s)
Molecular Weight	255.36 g/mol (free base)	[2][4][5][6]
291.82 g/mol (hydrochloride salt)	[7]	
Appearance	Off-White to Pale Yellow Solid	[2]
Melting Point	<25 °C (free base)	[2]
147-148 °C (hydrochloride salt)	[2]	
Boiling Point	139-143 °C at 0.7 mmHg (free base)	[2]
Density	1.019 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	9.42 ± 0.10 (Predicted, Basic)	[2]
9.51 (Calculated, Basic)	[5]	
Solubility	Slightly soluble in Chloroform and Methanol	[2]
LogP (CLOGP)	3.31	[5]

Mechanism of Action: Dual Inhibition and Anticholinergic Activity

Tofenacin's primary therapeutic effect as an antidepressant is attributed to its role as a serotonin-norepinephrine reuptake inhibitor (SNRI).[1] By blocking the serotonin transporter (SERT) and the norepinephrine transporter (NET) in the presynaptic neuron, Tofenacin increases the concentration of these neurotransmitters in the synaptic cleft. This enhanced neurotransmission is believed to mediate the antidepressant effects.

Concurrently, Tofenacin acts as a cholinergic antagonist.[4][5] It blocks muscarinic acetylcholine receptors, preventing acetylcholine from binding and exerting its effects. This anticholinergic action can lead to side effects but may also contribute to its therapeutic profile in certain conditions.



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Caption: Tofenacin's dual mechanism of action.

Synthesis of Tofenacin Hydrochloride

The synthesis of **Tofenacin hydrochloride** is a multi-step process that begins with the formation of an ether linkage, followed by amination and subsequent conversion to the hydrochloride salt.[2] The causality behind this pathway lies in creating the core benzhydryl ether structure first, which is the less reactive part of the molecule, and then introducing the nucleophilic amine in a subsequent step.

Step-by-Step Synthesis Protocol

Step 1: Synthesis of β -chloroethyl-2-methylbenzhydryl ether

- Combine 39.5 g of 2-methylbenzhydrol, 200 ml of β -chloroethanol, and 10 ml of concentrated hydrochloric acid in a suitable reaction vessel. The acid catalyzes the etherification.
- Heat the mixture under reflux for 4 hours.

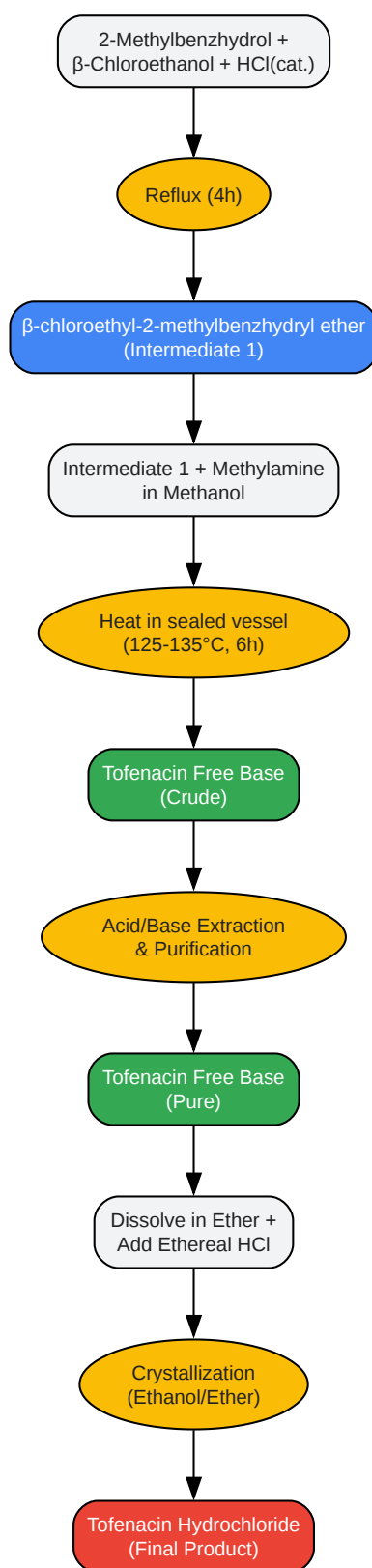
- After cooling, pour the reaction mixture into water and perform a liquid-liquid extraction with petroleum ether (boiling range 40-60°C).
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the solution and concentrate it by evaporating the solvent.
- Distill the residue under reduced pressure to obtain β -chloroethyl-2-methylbenzhydryl ether (yield: ~98%).^[2]

Step 2: Synthesis of Tofenacin (N-methylaminoethyl-2-methylbenzhydryl ether)

- In a closed vessel, heat a mixture of 51 g of β -chloroethyl-2-methylbenzhydryl ether and 35 g of methylamine in 140 ml of methanol for 6 hours at 125-135°C. This is a nucleophilic substitution where methylamine displaces the chloride.
- Cool the reaction mixture, pour it into water, and extract with petroleum ether.
- Wash the ether layer with a 2 N hydrochloric acid solution to extract the basic product into the aqueous layer.
- Make the acidic aqueous layer alkaline to precipitate the free base.
- Extract the free base with ether, separate the ethereal solution, and dry it with sodium sulfate.
- Filter and evaporate the solvent. Distill the residue under reduced pressure to yield Tofenacin free base (yield: ~80%).^[2]

Step 3: Formation of **Tofenacin Hydrochloride**

- Dissolve the purified Tofenacin base in anhydrous ether.
- Add an ethereal solution of hydrochloric acid dropwise until precipitation is complete.
- Crystallize the resulting salt from a mixture of ethanol and ether to obtain pure **Tofenacin hydrochloride** (yield: ~78%).^[2]



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Caption: Workflow for the synthesis of Tofenacin HCl.

Analytical Characterization

A robust analytical framework is essential for confirming the identity, purity, and quality of **Tofenacin hydrochloride**. This involves a combination of chromatographic and spectroscopic techniques.^{[8][9]}

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone for purity assessment and quantification of structurally related impurities.^[8] The choice of a reversed-phase column is logical for a molecule with significant hydrophobic character like Tofenacin.

Exemplar HPLC Protocol:

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Trifluoroacetic acid in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid in Acetonitrile.
- Gradient: Start with 95% A, ramp to 5% A over 20 minutes, hold for 5 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 220 nm.
- Sample Preparation: Dissolve Tofenacin HCl in a 50:50 mixture of Mobile Phase A and B to a concentration of 1 mg/mL.

Mass Spectrometry (MS)

Coupled with chromatography (LC-MS or GC-MS), mass spectrometry is indispensable for structural elucidation and identification of metabolites or impurities by providing accurate mass measurements.^{[10][11][12]}

Exemplar LC-MS Protocol:

- Ionization Source: Electrospray Ionization (ESI), positive mode. The tertiary amine in Tofenacin is readily protonated.
- Mass Analyzer: Quadrupole Time-of-Flight (Q-TOF) for high-resolution mass data.
- Scan Range: m/z 50-500.
- Expected Ion: The protonated molecule $[M+H]^+$ for the free base would be observed at m/z 256.17.
- Fragmentation (MS/MS): Collision-induced dissociation (CID) would likely show characteristic fragments corresponding to the loss of the N-methylethanamine side chain and cleavage of the benzhydryl ether.

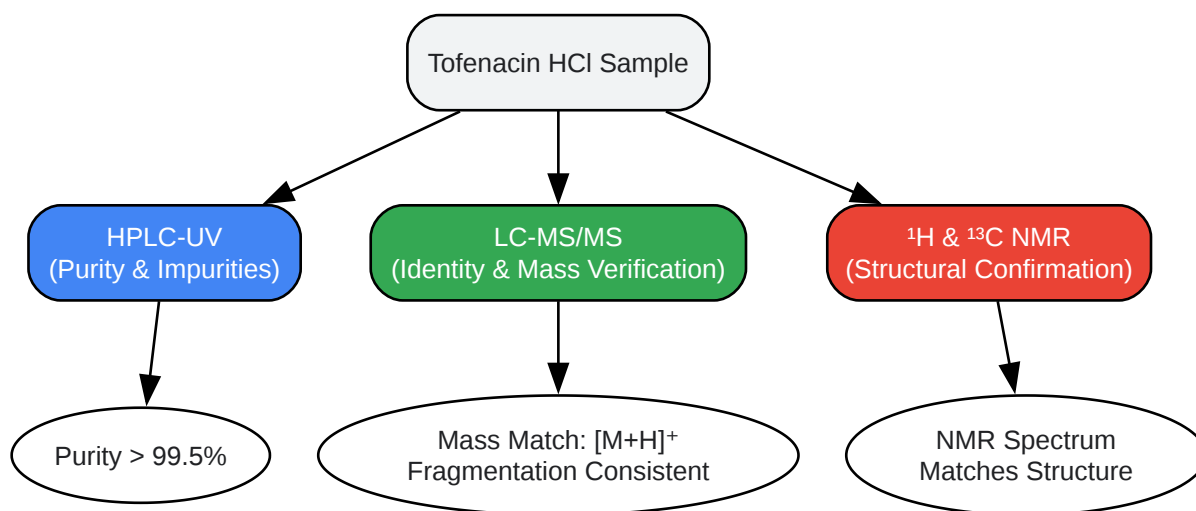
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the definitive structural confirmation by mapping the carbon-hydrogen framework. Quantitative NMR (qNMR) can also be used for purity assessment against a certified reference standard.[\[8\]](#)

Exemplar ^1H NMR Protocol:

- Solvent: Deuterated chloroform (CDCl_3) or Dimethyl sulfoxide ($\text{DMSO}-d_6$). DMSO is often preferred for hydrochloride salts to ensure solubility and observe exchangeable protons.
- Spectrometer: 400 MHz or higher for adequate resolution.
- Data Acquisition: Standard proton experiment with 16-32 scans.
- Expected Signals:
 - Aromatic protons (phenyl and tolyl groups) in the ~ 7.0 - 7.5 ppm region.
 - A singlet for the methyl group on the tolyl ring (~ 2.3 ppm).
 - Signals for the $-\text{O}-\text{CH}_2-\text{CH}_2-\text{N}-$ protons.
 - A singlet for the N-methyl group.

- A signal for the chiral C-H proton.
- A broad signal for the N-H⁺ proton of the hydrochloride salt.



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Caption: A typical analytical workflow for Tofenacin HCl.

Conclusion

Tofenacin hydrochloride remains a molecule of interest due to its dual pharmacological activities. A thorough understanding of its chemical properties, structure, synthesis, and analytical characterization is paramount for any research or development activities. The protocols and data presented in this guide offer a comprehensive foundation for scientists working with this compound, emphasizing the causal links between molecular properties and experimental design.

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